

# Application Notes & Protocols: Isolation and Purification of 4''-Hydroxyisojasminin from *Jasminum mesnyi*

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## Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B162026

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**4''-Hydroxyisojasminin** is a secoiridoid glycoside that has been identified in various plant species, notably in the leaves of *Jasminum mesnyi* Hance (Primrose Jasmine). Secoiridoids are a class of monoterpenoids known for a wide range of biological activities, including antioxidant, anti-inflammatory, antimicrobial, and anticancer properties. The isolation and purification of **4''-Hydroxyisojasminin** are crucial for its further pharmacological evaluation and potential development as a therapeutic agent. This document provides a detailed protocol for the extraction, isolation, and purification of **4''-Hydroxyisojasminin** from the leaves of *Jasminum mesnyi*, based on established methodologies for the separation of secoiridoid glycosides from plant materials.

## Data Presentation

The following table summarizes the representative yields of different fractions obtained during the extraction and preliminary fractionation of bioactive compounds from *Jasminum mesnyi* leaves. It is important to note that the final yield of pure **4''-Hydroxyisojasminin** will be a small fraction of the methanolic or ethanolic extract and will depend on the efficiency of the subsequent chromatographic purification steps.

Table 1: Representative Yields of Solvent Fractions from Jasminum mesnyi Leaf Extract

Fraction	Extraction Solvent Polarity	Representative Yield (% w/w of crude extract)	Key Components
Hexane Fraction	Low	~5%	Lipophilic compounds, Chlorophylls
Diethyl Ether Fraction	Low to Medium	~12-13%	Less polar secondary metabolites
Ethyl Acetate Fraction	Medium	~18%	Flav

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